Thermochemical properties of aqueous lithium bromide solutions

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Compound of Interest	
Compound Name:	Lithium bromide
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An In-depth Technical Guide to the Thermochemical Properties of Aqueous **Lithium bromide** Solutions

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the core thermochemical properties of aqueous **lithium bromide** (LiBr) solutions, a subject of significant interest in various scientific and industrial applications, including absorption refrigeration systems and as a dessicant. The following sections detail key quantitative data, the experimental protocols used to determine these properties, and a workflow for their characterization.

Core Thermochemical Properties

The performance and design of systems utilizing aqueous LiBr solutions are critically dependent on properties such as density, specific heat, enthalpy, and viscosity. These properties are highly dependent on the solution's concentration and temperature.

Density

Density is a fundamental property required for converting between mass and volume, and for calculating other properties like molarity and viscosity.

Data Presentation: Density

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The following table summarizes the density of aqueous LiBr solutions at various concentrations (molality) and temperatures.

Temperature (°C)	0.5 mol/kg	1.0 mol/kg	2.0 mol/kg	3.0 mol/kg	4.0 mol/kg	5.0 mol/kg
10.0	1.0337	1.0712	1.1178	1.1643	1.2109	1.2574
25.0	1.0309	1.0678	1.1141	1.1604	1.2067	1.2529
50.0	1.0227	1.0591	1.1049	1.1507	1.1965	1.2423
75.0	1.0094	1.0454	1.0909	1.1364	1.1819	1.2274
100.0	0.9915	1.0272	1.0724	1.1176	1.1628	1.2080

Data derived from publicly available tables consistent with IAPWS-95 equations of state.[1]

Specific Heat Capacity

Specific heat capacity is crucial for thermal calculations, defining the amount of heat required to change the temperature of the solution.

Data Presentation: Specific Heat Capacity

This table presents specific heat capacity values for aqueous LiBr solutions.

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Temperature (°C)	10% LiBr	20% LiBr	30% LiBr	40% LiBr	50% LiBr	60% LiBr
20	3.73	3.28	2.87	2.51	2.18	1.88
40	3.75	3.31	2.90	2.54	2.21	1.91
60	3.78	3.34	2.94	2.58	2.25	1.95
80	3.81	3.38	2.98	2.62	2.29	1.99
100	3.85	3.42	3.02	2.66	2.33	2.03

Values in J/g-K, interpolated from various sources and correlations.[2][3]

Enthalpy

Enthalpy data is essential for analyzing energy balances in processes involving LiBr solutions, such as in absorption heat pumps.

Data Presentation: Specific Enthalpy

The specific enthalpy of aqueous LiBr solutions is provided below. The reference state is liquid water at 0°C.

Temperature (°C)	10% LiBr	20% LiBr	30% LiBr	40% LiBr	50% LiBr	60% LiBr
20	68.2	51.5	30.1	4.1	-26.9	-62.4
40	143.4	117.9	87.9	54.3	16.2	-26.8
60	219.2	185.0	146.5	105.3	59.9	9.7
80	295.7	252.8	206.0	157.2	104.5	47.2
100	372.9	321.4	266.3	209.9	149.9	85.5

Values in kJ/kg, calculated from correlations and publicly available data.[2][4][5]

Viscosity

Viscosity measures the fluid's resistance to flow and is a critical parameter for designing pumping and heat exchange systems. The viscosity of LiBr solutions increases significantly with concentration and decreases with temperature.[6][7]

Data Presentation: Dynamic Viscosity

Temperature (°C)	10% LiBr	20% LiBr	30% LiBr	40% LiBr	50% LiBr	60% LiBr
20	1.21	1.50	1.95	2.73	4.41	9.15
40	0.81	0.98	1.24	1.69	2.62	5.02
60	0.58	0.69	0.85	1.11	1.65	2.95
80	0.44	0.51	0.62	0.79	1.12	1.89
100	0.35	0.40	0.48	0.60	0.82	1.31

Values in mPa·s (cP), compiled from multiple experimental data sources.[8]

Experimental Protocols

Accurate determination of the thermochemical properties outlined above requires precise experimental methodologies.

Density Measurement: Vibrating Tube Densitometry

This method is widely used for its high accuracy.

- Principle: A U-shaped tube is electromagnetically excited to oscillate at its natural frequency.[9] This frequency changes based on the total mass of the tube and its contents. Since the tube's volume is constant, the density of the fluid inside can be precisely determined from the oscillation frequency.[10]

- Methodology:

- Calibration: The instrument is calibrated using two fluids of known density, typically dry air and pure water. This establishes the relationship between the oscillation period and density.[11]

- Sample Introduction: The aqueous LiBr solution is injected into the clean, dry U-tube, ensuring no air bubbles are present.

- Temperature Equilibration: The tube is housed in a thermostatically controlled block (e.g., Peltier element) to maintain a precise and uniform temperature.

- Measurement: The instrument measures the period of oscillation of the tube filled with the sample.

- Calculation: The density is calculated automatically by the instrument's software based on the measured period and prior calibration constants.[12]

Viscosity Measurement: Capillary Viscometry

The Ostwald viscometer is a common and straightforward device for measuring viscosity.

- Principle: The method is based on Poiseuille's law for laminar flow. The time it takes for a fixed volume of liquid to flow through a narrow capillary under gravity is measured. This time is proportional to the dynamic viscosity and inversely proportional to the density of the liquid. [13]

- Methodology:

  - Preparation: The viscometer must be thoroughly cleaned and dried.

  - Sample Loading: A precise volume of the LiBr solution is introduced into the larger bulb of the viscometer.[14]

  - Temperature Control: The viscometer is placed vertically in a constant-temperature water bath, allowing at least 30 minutes for thermal equilibrium.[15]

  - Measurement: The liquid is drawn up through the capillary into the second bulb, above the upper timing mark.[16] The time taken for the liquid meniscus to fall between the upper and lower timing marks is measured with a stopwatch.[15]

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- Calculation: The kinematic viscosity (ν) is calculated by comparing the efflux time of the sample (t_1) and its density (ρ_1) with that of a reference liquid of known viscosity (η_2) and density (ρ_2), often water. The dynamic viscosity (η_1) is then found by: $\eta_1 = (t_1 * \rho_1) / (t_2 * \rho_2) * \eta_2$.[14]

Specific Heat and Enthalpy Measurement: Calorimetry

Calorimetry directly measures the heat transferred during a physical or chemical process.[17]

- Principle: The heat of solution (enthalpy) or the specific heat capacity is determined by measuring the temperature change in a thermally insulated system (the calorimeter) when a process occurs.[18][19] For specific heat, a known amount of electrical energy is added, and the resulting temperature rise is measured.[20] For enthalpy of solution, a known mass of salt is dissolved in a known mass of solvent.[21]

- Methodology (Specific Heat):

  - Setup: A known mass of the LiBr solution is placed in an insulated calorimeter equipped with a precision thermometer, a stirrer, and an electric heater.[22][23]

  - Initial Temperature: The solution is stirred to ensure thermal equilibrium, and the initial temperature is recorded.

  - Heating: The heater is switched on for a measured duration (t), while the voltage (V) and current (I) are recorded. The solution is continuously stirred.[22]

  - Final Temperature: After heating, the stirring continues until a stable final temperature is reached and recorded.

  - Calculation: The energy supplied is $E = V * I * t$. The specific heat (c) is calculated using the formula $c = E / (m * \Delta T)$, where m is the mass of the solution and ΔT is the change in temperature.[20][24] Heat loss to the surroundings should be minimized or corrected for. [24]

Visualized Workflow and Relationships

The characterization of aqueous LiBr solutions follows a logical progression of experiments. The following diagram illustrates a typical workflow for determining the key thermochemical properties discussed.
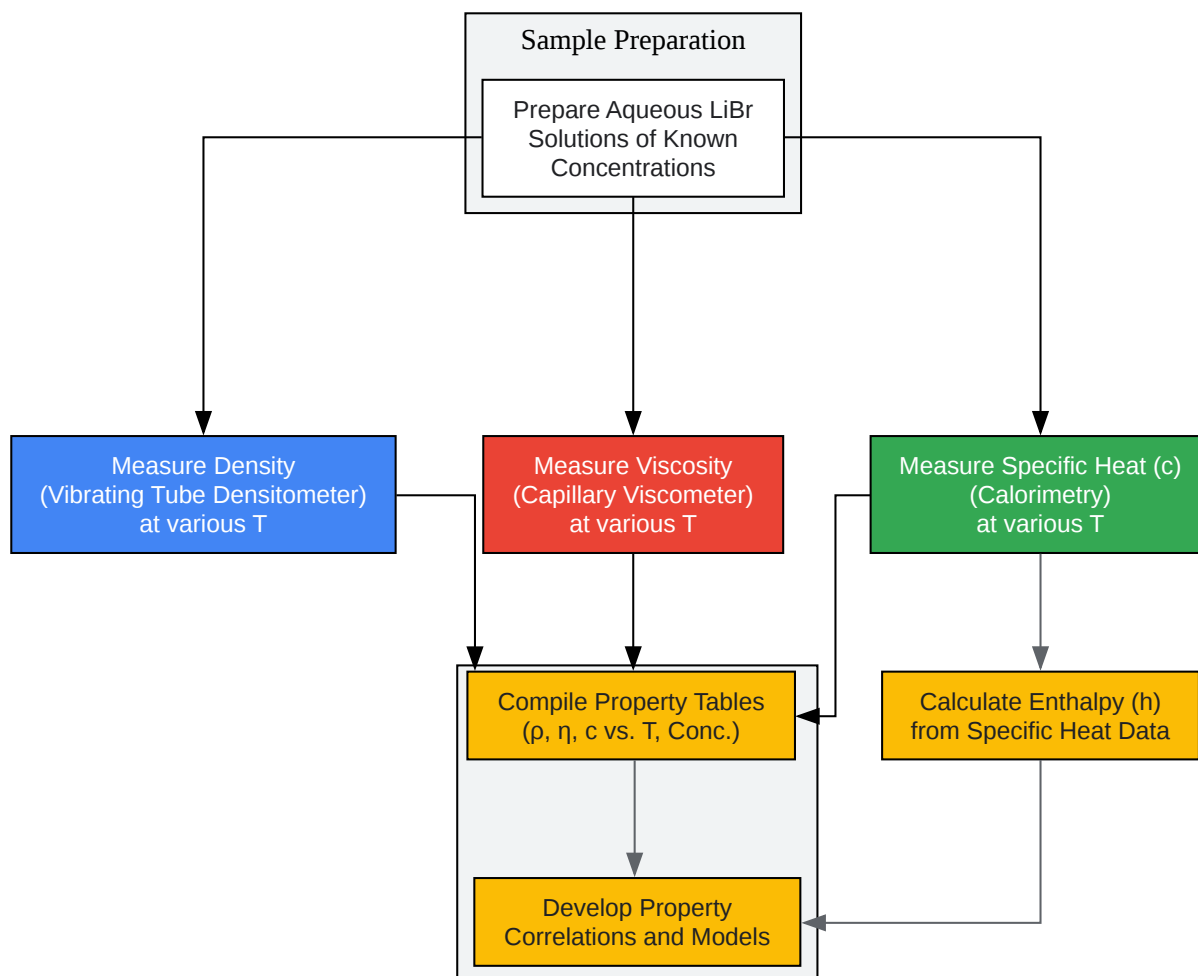
Caption: Experimental workflow for characterizing thermochemical properties of LiBr solutions.

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